

Application Notes and Protocols for Destomycin B Efficacy Studies

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Compound of Interest

Compound Name: Destomycin B

Cat. No.: B1664222

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Introduction

Destomycin B is an aminoglycoside antibiotic produced by *Streptomyces rimofaciens*. Like other aminoglycosides, its primary mechanism of action is the inhibition of protein synthesis in susceptible bacteria, leading to a bactericidal effect.^[1] This document provides a comprehensive guide to the experimental design of efficacy studies for **Destomycin B**, encompassing both in vitro and in vivo methodologies. The protocols detailed herein are based on established standards for antimicrobial susceptibility testing and preclinical evaluation of antibiotics.

Destomycin B has shown a broad spectrum of activity against Gram-positive and Gram-negative bacteria, as well as some fungi. These application notes will guide researchers in determining the minimum inhibitory concentration (MIC) against a panel of relevant microorganisms, assessing its cytotoxicity against mammalian cells, and evaluating its efficacy in established murine infection models.

Data Presentation

Table 1: In Vitro Antimicrobial Activity of Destomycin B (Illustrative Data)

Microorganism	Strain	Type	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)
Staphylococcus aureus	ATCC 29213	Gram-positive	1	2
Staphylococcus aureus (MRSA)	ATCC 43300	Gram-positive	4	8
Enterococcus faecalis	ATCC 29212	Gram-positive	8	16
Escherichia coli	ATCC 25922	Gram-negative	2	4
Pseudomonas aeruginosa	ATCC 27853	Gram-negative	4	16
Klebsiella pneumoniae	ATCC 700603	Gram-negative	2	8
Candida albicans	ATCC 90028	Fungus	16	32
Aspergillus fumigatus	ATCC 204305	Fungus	>64	>64

Note: The data presented in this table is for illustrative purposes to demonstrate the format of data presentation and may not represent the actual MIC values for **Destomycin B**.

Table 2: In Vitro Cytotoxicity of Destomycin B against Mammalian Cell Lines (Illustrative Data)

Cell Line	Cell Type	IC ₅₀ (µg/mL)
HEK293	Human Embryonic Kidney	>128
HepG2	Human Hepatocellular Carcinoma	>128
A549	Human Lung Carcinoma	>128

Note: The data presented in this table is for illustrative purposes and should be determined experimentally.

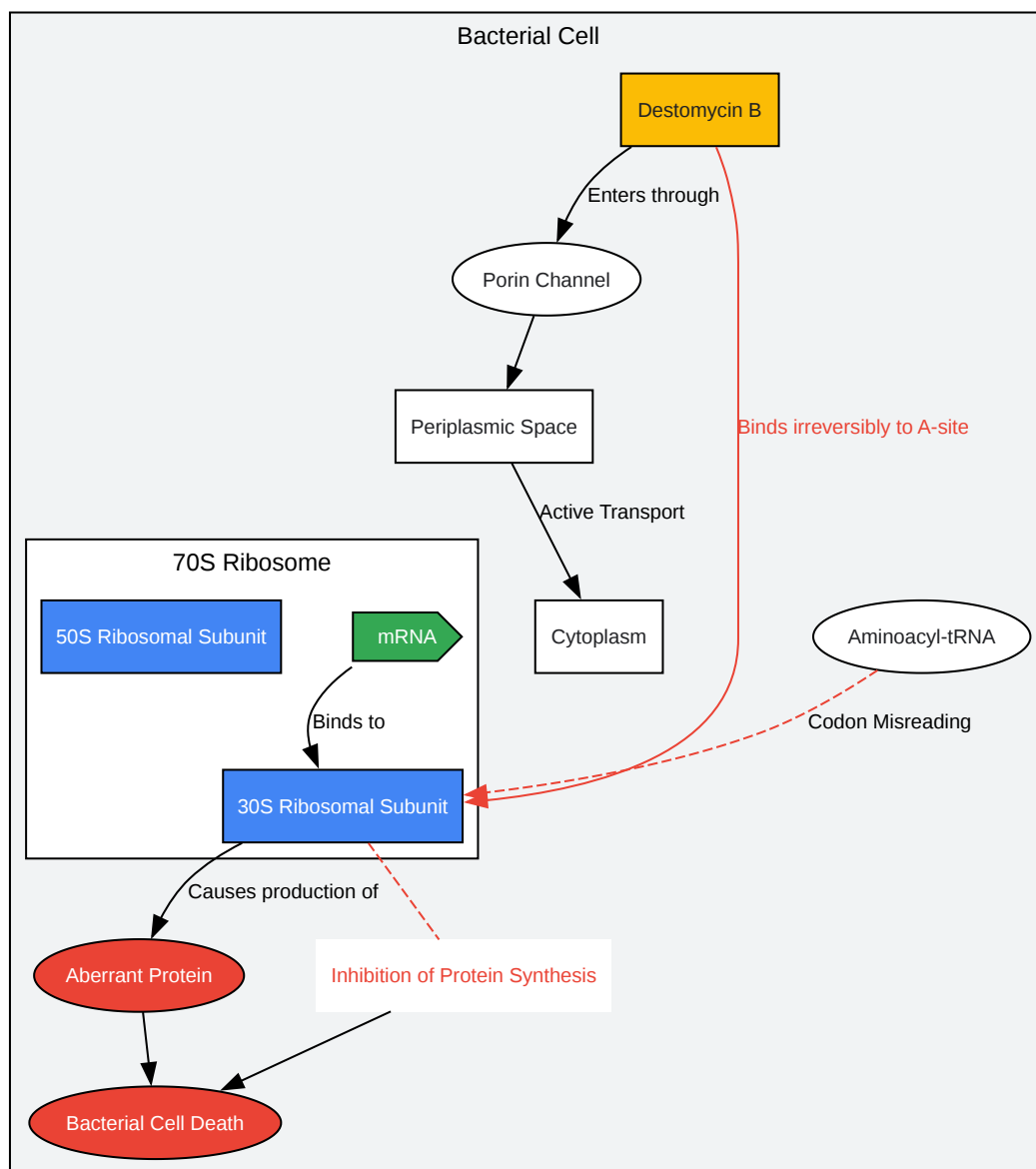
Table 3: In Vivo Efficacy of Destomycin B in a Murine Sepsis Model (Illustrative Data)

Treatment Group	Dose (mg/kg)	Route	Survival Rate (%)
Vehicle Control	-	IP	0
Destomycin B	10	IP	40
Destomycin B	20	IP	80
Destomycin B	40	IP	100

Note: The data presented in this table is for illustrative purposes. The optimal dose and route of administration should be determined in dose-ranging studies.

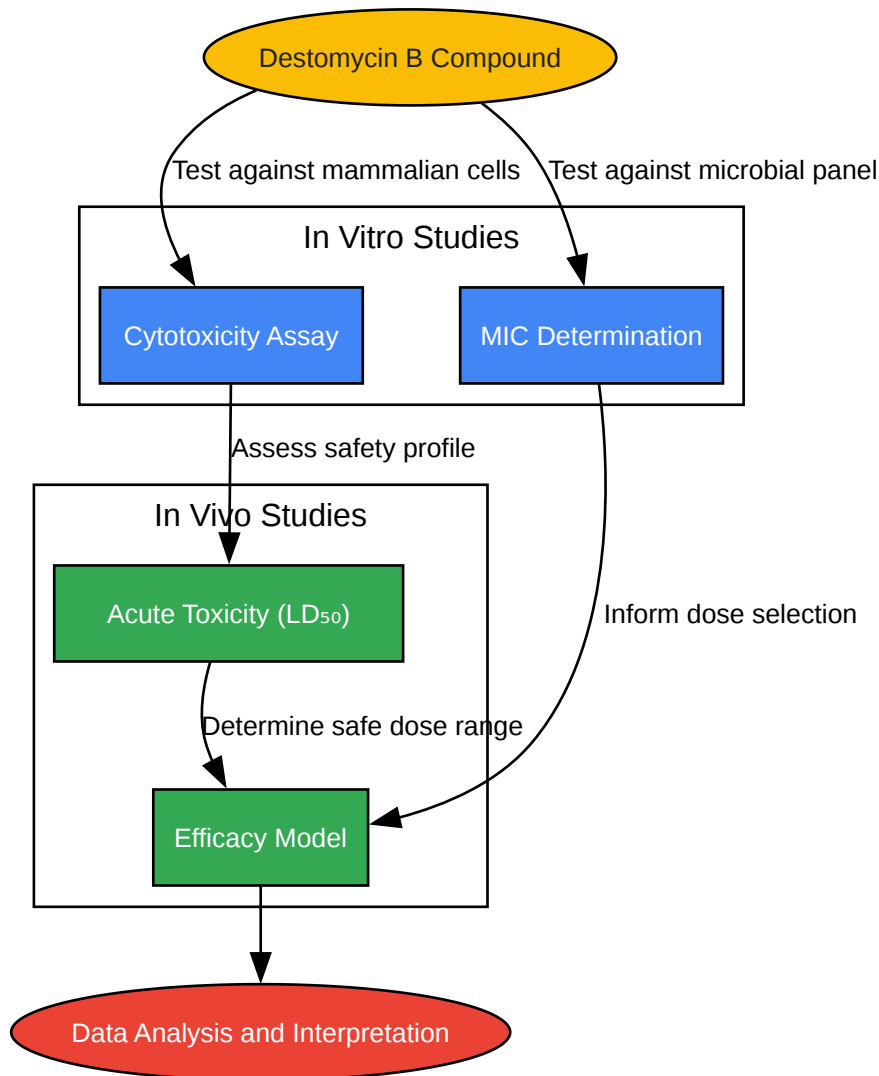
Mandatory Visualizations

Mechanism of Action of Destomycin B

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Caption: Mechanism of action of **Destomycin B**, an aminoglycoside antibiotic.

Experimental Workflow for Destomycin B Efficacy Studies



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References

- 1. mmsl.cz [mmsl.cz]
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